

An In-depth Technical Guide to 2-(BenzylOxy)-4-methoxybenzaldehyde

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Compound of Interest

Compound Name:	2-(BenzylOxy)-4-methoxybenzaldehyde
Cat. No.:	B184467

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-(BenzylOxy)-4-methoxybenzaldehyde**, a versatile benzaldehyde derivative with significant potential in medicinal chemistry and organic synthesis. This document details its chemical and physical properties, a standard synthesis protocol, and its applications, particularly in the context of drug development.

Core Properties of 2-(BenzylOxy)-4-methoxybenzaldehyde

2-(BenzylOxy)-4-methoxybenzaldehyde, with the CAS Number 32884-23-4, is an aromatic aldehyde that serves as a valuable intermediate in the synthesis of more complex molecules. [1] Its structure incorporates a benzaldehyde core with a benzylOxy and a methoxy substituent, which modulate its reactivity and biological activity.

Table 1: Chemical and Physical Properties

Property	Value	Reference(s)
CAS Number	32884-23-4	[1]
Molecular Formula	C ₁₅ H ₁₄ O ₃	[1] [2]
Molecular Weight	242.27 g/mol	[1] [2]
IUPAC Name	2-(Benzylxy)-4-methoxybenzaldehyde	[1]
Synonyms	4-methoxy-2-(phenylmethoxy)benzaldehyde	[1]
Appearance	Beige powder solid	
Melting Point	60 - 64 °C	
Purity	Typically ≥95%	
Storage	Store at 2-8°C under an inert atmosphere	[3]

Synthesis of 2-(Benzylxy)-4-methoxybenzaldehyde

The primary synthetic route to **2-(Benzylxy)-4-methoxybenzaldehyde** is the Williamson ether synthesis. This well-established method involves the O-alkylation of a phenol with an alkyl halide. In this case, 2-hydroxy-4-methoxybenzaldehyde is treated with benzyl bromide in the presence of a weak base.

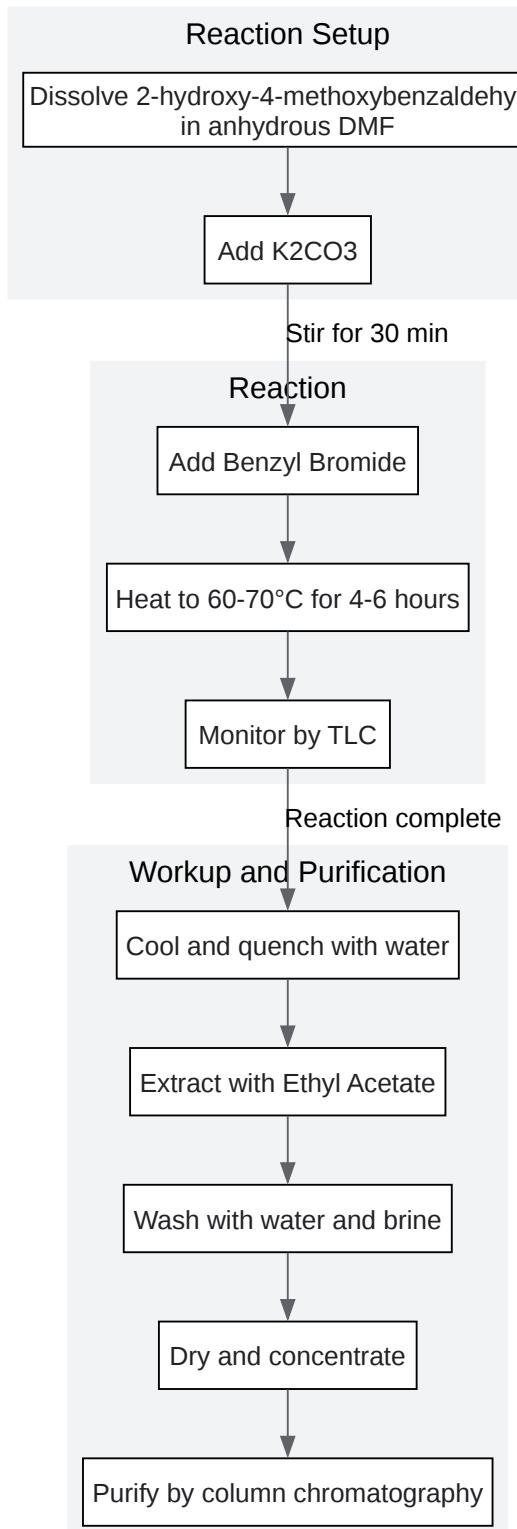
Materials and Equipment:

- Reagents: 2-Hydroxy-4-methoxybenzaldehyde, Benzyl bromide, Potassium carbonate (K₂CO₃), Anhydrous N,N-Dimethylformamide (DMF), Ethyl acetate, Brine (saturated NaCl solution), Anhydrous magnesium sulfate (MgSO₄).
- Equipment: Round-bottom flask, magnetic stirrer, heating mantle, reflux condenser, separatory funnel, rotary evaporator, silica gel for column chromatography.

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve 2-hydroxy-4-methoxybenzaldehyde (1.0 equivalent) in anhydrous DMF. Add potassium carbonate (1.5 equivalents) to the solution.
- Initial Stirring: Stir the suspension at room temperature for 20-30 minutes to facilitate the formation of the potassium phenoxide salt.
- Addition of Alkylating Agent: Slowly add benzyl bromide (1.1 equivalents) to the reaction mixture.
- Reaction: Heat the mixture to 60-70°C and stir for 4-6 hours. Monitor the progress of the reaction using Thin Layer Chromatography (TLC).
- Workup: After the reaction is complete, cool the mixture to room temperature and pour it into cold water.
- Extraction: Transfer the aqueous mixture to a separatory funnel and extract the product with ethyl acetate (three times).
- Washing: Combine the organic layers and wash sequentially with water and then brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- Purification: Purify the crude product by column chromatography on silica gel to yield pure **2-(Benzylxy)-4-methoxybenzaldehyde**.

Workflow for Williamson Ether Synthesis

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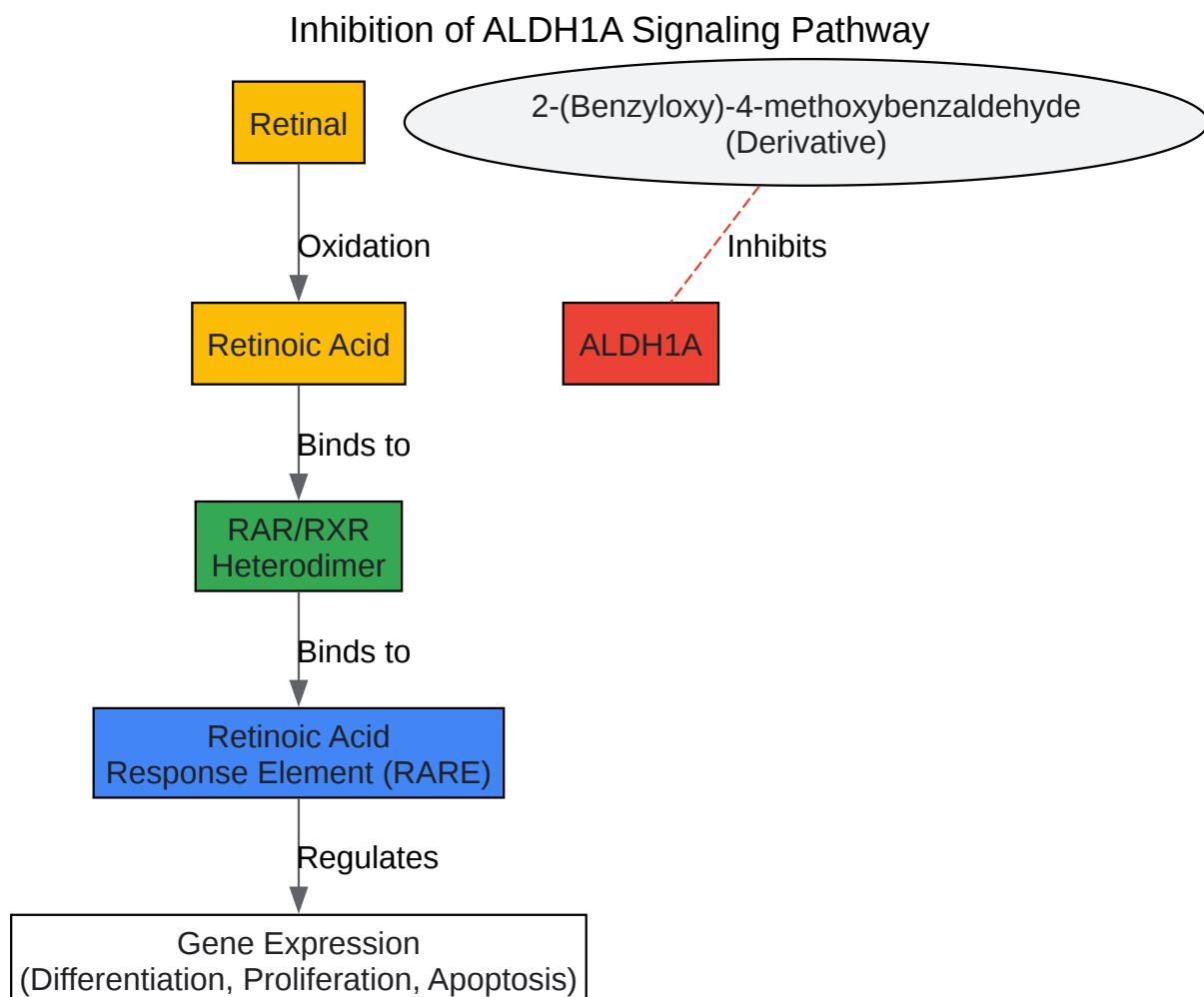
Caption: Workflow for the synthesis of **2-(BenzylOxy)-4-methoxybenzaldehyde**.

Applications in Drug Development

Benzaldehyde derivatives are a significant class of compounds in medicinal chemistry due to their wide range of biological activities.^[4] The aldehyde group is a versatile handle for various chemical transformations, allowing for the creation of diverse molecular libraries for drug screening.^[5]

A promising area of research for benzyloxybenzaldehyde derivatives is in the development of anticancer agents.^{[4][5]} Specifically, these compounds have been investigated as inhibitors of aldehyde dehydrogenase (ALDH), particularly the ALDH1A isoform, which is overexpressed in several types of cancer and is associated with cancer stem cells and resistance to chemotherapy.^[5] Inhibition of ALDH can disrupt critical cellular processes in cancer cells, leading to apoptosis and cell cycle arrest.^[4]

The benzyloxy moiety can be crucial for activity, and modifications to this part of the molecule can be used to optimize potency and selectivity.



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Caption: Inhibition of the ALDH1A-Retinoic Acid signaling pathway.

Safety and Handling

As with any chemical reagent, proper safety precautions should be observed when handling **2-(Benzylxy)-4-methoxybenzaldehyde**.

Table 2: Hazard and Precautionary Information

Category	Information	Reference(s)
Health Hazards	Causes skin irritation, serious eye irritation, and may cause respiratory irritation.	[6]
Personal Protective Equipment (PPE)	Wear protective gloves, clothing, and eye/face protection. Use in a well-ventilated area or with respiratory protection.	[6][7][8]
First Aid Measures	Eyes: Rinse cautiously with water for several minutes. Skin: Wash with plenty of soap and water. Inhalation: Move to fresh air. Seek medical attention if irritation persists.	[6]
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place.	[7]
Incompatible Materials	Strong oxidizing agents, Strong bases.	[9]

Conclusion

2-(BenzylOxy)-4-methoxybenzaldehyde is a compound of significant interest to the scientific community, particularly those in drug discovery and organic synthesis. Its defined properties and established synthetic route make it an accessible and valuable building block. The potential for its derivatives to act as potent inhibitors of key biological targets, such as ALDH1A, underscores its importance in the development of novel therapeutics. Further research into this and related compounds is warranted to fully explore their therapeutic potential.

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